

Malabaricone C total synthesis cross-metathesis strategy

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Compound Focus: Malabaricone C

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Malabaricone C: Core Scientific Data

The table below consolidates the fundamental data on **Malabaricone C**'s origin, structure, and key scientific findings.

Aspect	Details
Natural Source	Dried fruit arils of <i>Myristica fragrans</i> (nutmeg) and <i>Myristica malabarica</i> (Bombay mace) [1].
IUPAC Name	1-(2,6-dihydroxyphenyl)-9-(3,4-dihydroxyphenyl)nonan-1-one [1].
Synthesis Strategy	Cross-Metathesis as a key step in an efficient and short synthetic route, developed to overcome tedious isolation from plant material [2].
Key Anti-inflammatory Findings	Inhibits T-cell proliferation & cytokine secretion; reduces cellular thiols; effect reversible by N-acetylcysteine (NAC); inhibits ERK/JNK phosphorylation & NF-κB DNA binding [1] [3].
Key In Vivo Result	Completely abrogates acute graft-versus-host disease (GvHD)-associated morbidity and mortality in mice without altering T-cell homeostasis [1].

Aspect	Details
Proposed Primary Mechanism	Immunosuppression via redox modulation of T-cell signaling pathways [1].

Detailed Experimental Protocols

Based on the 2023 study, here are the methodologies used to evaluate **Malabaricone C**'s immunosuppressive effects.

In Vitro T-Cell Proliferation Assay

- Cell Preparation:** Lymphocytes were isolated from mouse spleens and stained with CFSE (5 μM), a fluorescent dye that dilutes with each cell division [1].
- Treatment & Stimulation:** Cells were incubated with Mal C (1 to 10 μM for 2 hours) and then stimulated with **Concanavalin A (Con A, 2.5 $\mu\text{g/mL}$)** or anti-CD3/anti-CD28 antibodies for 72 hours [1].
- Analysis:** Proliferation was measured by flow cytometry, analyzing the reduction in CFSE fluorescence. The percentage of proliferating cells was calculated using software like FlowJo [1].
- Redox Modulation Check:** To confirm the mechanism, cellular thiol levels were measured, and in some experiments, antioxidants like **N-acetyl cysteine (NAC)** were added 2 hours prior to Mal C to restore thiol levels and abrogate its inhibitory effects [1].

Cytokine Measurement (ELISA)

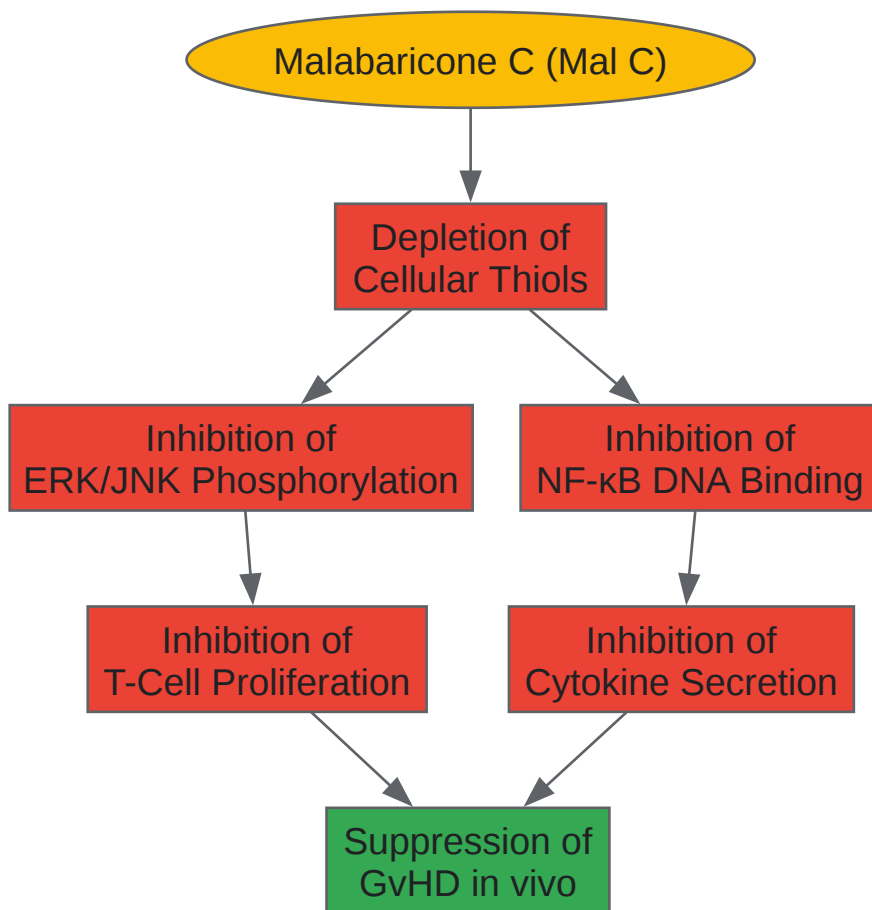
- Cell Culture:** Lymphocytes (1×10^6 cells) were treated with Mal C and stimulated as described above [1].
- Supernatant Collection:** Culture supernatants were collected after 24 hours [1].
- Cytokine Detection:** Concentrations of key cytokines (**IL-2, IL-6, and IFN- γ**) were quantified in the supernatant using commercial enzyme-linked immunosorbent assay (ELISA) kits [1].

Analysis of Signaling Pathways

- **Western Blotting:** To study the effect on MAPK signaling, Mal C-treated lymphocytes were analyzed using specific antibodies to detect levels of **phosphorylated ERK (pERK)** and **phosphorylated JNK (pJNK)**. Total ERK and JNK were also measured as controls [1].
- **Electrophoretic Mobility Shift Assay (EMSA):** This method was used to assess the DNA binding activity of the transcription factor **NF- κ B** in nuclear extracts from the treated cells [1].

Signaling Pathway Logic

The experimental data from the studies reveals a logical sequence of mechanisms through which **Malabaricone C** exerts its immunosuppressive effect. The diagram below summarizes this pathway.



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Synthesis Information and Further Research

While the cross-metathesis strategy is established as the core of the synthesis, the published abstract does not provide a detailed, step-by-step experimental procedure for the total synthesis of **Malabaricone C**.

- **The original 2017 paper**, "Total Syntheses of Malabaricones B and C via a Cross-Metathesis Strategy" in the *Journal of Natural Products*, is the primary source for this information [2].
- **To obtain the full experimental details**, I recommend that you:
 - **Access the full text** of the 2017 paper through a university or institutional library subscription to the *Journal of Natural Products*.
 - **Consult the supplementary information** for the 2023 paper, which may contain additional characterization data (like ¹H NMR, ¹³C NMR, and HPLC) for the synthetically produced **Malabaricone C** used in that study [1].

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References

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2. Total Syntheses of Malabaricones B and C via a Cross- ... [pubmed.ncbi.nlm.nih.gov]
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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

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